Proper Disposal of SKLB102: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SKLB102*
CAS No.:	*242473-63-8*
Cat. No.:	*B2402192*

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This document provides essential safety and logistical information for the proper disposal of **SKLB102**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on the Safety Data Sheet (SDS) for **SKLB102** and general best practices for hazardous waste management.

Chemical and Hazard Identification

A clear understanding of the substance's properties and associated hazards is the first step in safe disposal.

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Property	Value	Reference
Chemical Name	SKLB102	[1]
CAS Number	242473-63-8	[1]
Molecular Formula	C18H14N2O4	[1]
Molecular Weight	322.31 g/mol	[1]
GHS Hazard Class	Acute toxicity, Oral (Category 4)	[1]
Acute aquatic toxicity (Category 1)	[1]	
Chronic aquatic toxicity (Category 1)	[1]	
Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	

Experimental Protocols: Step-by-Step Disposal Procedures

1. Personal Protective Equipment (PPE): Before handling **SKLB102** waste, ensure appropriate PPE is worn, including:

- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- Impervious laboratory coat

2. Waste Segregation:

- Do not mix **SKLB102** waste with other waste streams.
- Keep solid and liquid waste in separate, compatible containers.

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3. Waste Collection and Labeling:

- Solid Waste: Collect in a clearly labeled, sealed container. The label must include "Hazardous Waste," the chemical name "**SKLB102**," and the associated hazard pictograms (e.g., harmful, environmental hazard).
- Liquid Waste: Collect in a leak-proof, screw-cap container. The container material should be compatible with the solvent used. The label must include "Hazardous Waste," the chemical name "**SKLB102**," the solvent, and approximate concentration, along with the relevant hazard pictograms.
- All waste containers must be kept closed except when adding waste.

4. Spill Management: In the event of a spill, follow these steps:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or chemical absorbent pads).
- Collect the absorbed material and any contaminated soil or surfaces into a designated hazardous waste container.[1]
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- It is crucial to prevent the spillage from entering drains or water courses.[1]

5. Storage:

- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area.
- Ensure secondary containment is in place to capture any potential leaks.

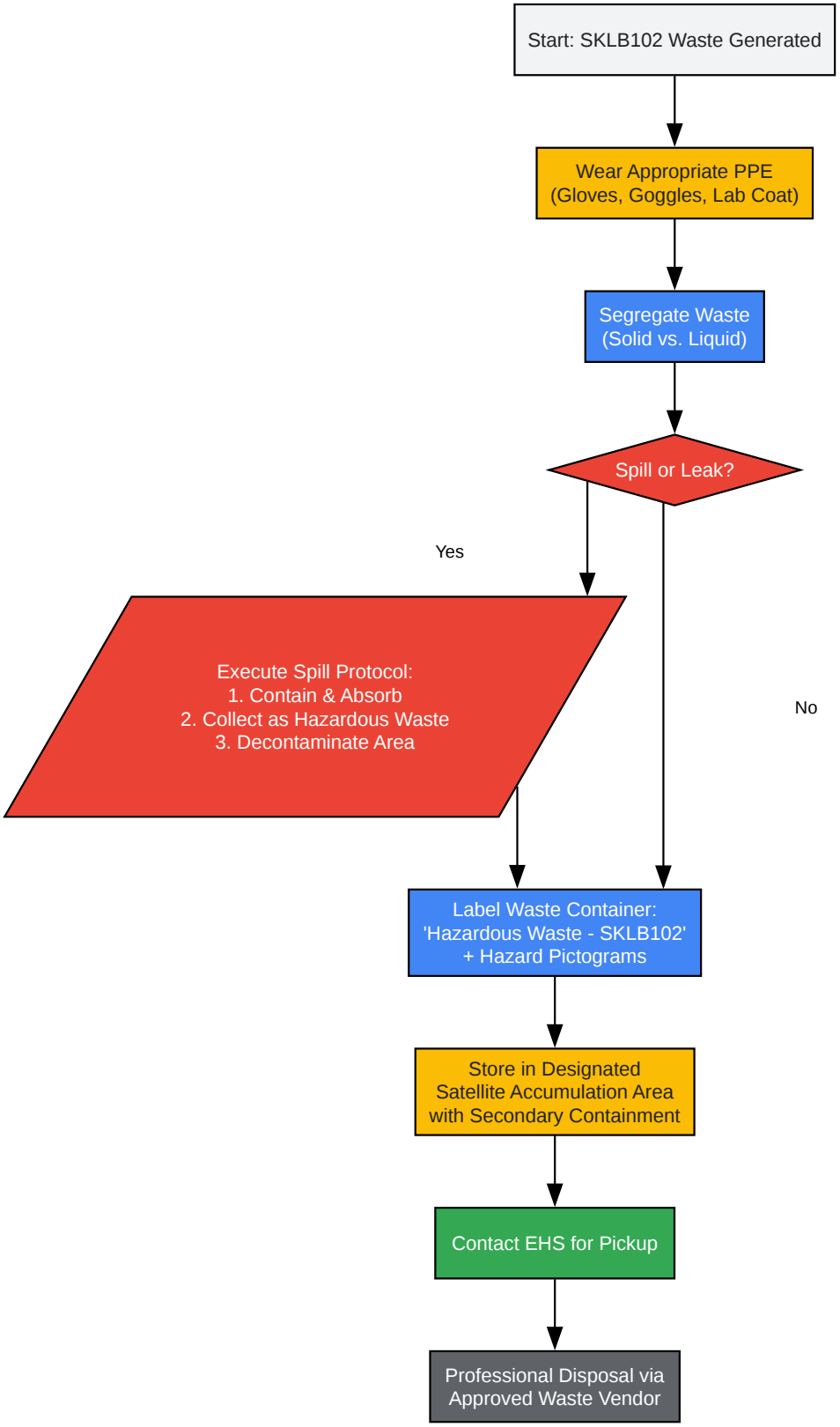
6. Final Disposal:

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- Under no circumstances should **SKLB102** be disposed of down the drain or in regular trash.
- The disposal of **SKLB102** and its containers must be handled by an approved and licensed hazardous waste disposal company.[1]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for a scheduled waste pickup.
- Complete all required waste manifest documentation accurately.

SKLB102 Disposal Workflow

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Caption: **SKLB102** hazardous waste disposal workflow.

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By adhering to these procedures, researchers and laboratory professionals can ensure the safe and environmentally responsible disposal of **SKLB102**, fostering a culture of safety and regulatory compliance.

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References

- 1. SKLB102|242473-63-8|MSDS [dcchemicals.com]
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